

An In-depth Technical Guide to 1-(4-Isobutylphenyl)propan-1-one

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Compound of Interest

Compound Name: 1-(4-Isobutylphenyl)propan-1-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(4-isobutylphenyl)propan-1-one**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. The information herein is curated for professionals in research and development, offering detailed data, experimental protocols, and logical workflows to support advanced scientific endeavors.

Core Compound Identification and Properties

1-(4-Isobutylphenyl)propan-1-one, also known as p-isobutylpropiophenone, is an aromatic ketone. It serves as a significant precursor in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), most notably ibuprofen.^[1] Its chemical structure and properties are fundamental to its reactivity and application in organic synthesis.

Below is a summary of its key identifiers and physicochemical properties.

Identifier	Value
IUPAC Name	1-[4-(2-methylpropyl)phenyl]propan-1-one[1]
Synonyms	p-Isobutylpropiophenone, 4'-Isobutylpropiophenone[1][2]
CAS Number	59771-24-3[1]
Molecular Formula	C13H18O[1]
Molecular Weight	190.28 g/mol [1]
SMILES	CCC(=O)C1=CC=C(C=C1)CC(C)C[1]
InChI	InChI=1S/C13H18O/c1-4-13(14)12-7-5-11(6-8-12)9-10(2)3/h5-8,10H,4,9H2,1-3H3[1]
InChIKey	GPZIKPBHFMNTOH-UHFFFAOYSA-N[1]

Experimental Protocols: Synthesis of 1-(4-Isobutylphenyl)propan-1-one

The primary method for synthesizing **1-(4-isobutylphenyl)propan-1-one** is through the Friedel-Crafts acylation of isobutylbenzene.[1] This electrophilic aromatic substitution reaction is a cornerstone of organic chemistry and is widely used in industrial applications for the synthesis of aromatic ketones.

Objective: To synthesize **1-(4-isobutylphenyl)propan-1-one** from isobutylbenzene and propionyl chloride.

Materials:

- Isobutylbenzene
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl₃) (Lewis acid catalyst)
- Dichloromethane (solvent)

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO₃), aqueous solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware for organic synthesis (round-bottom flask, reflux condenser, separatory funnel, etc.)
- Magnetic stirrer and heating mantle

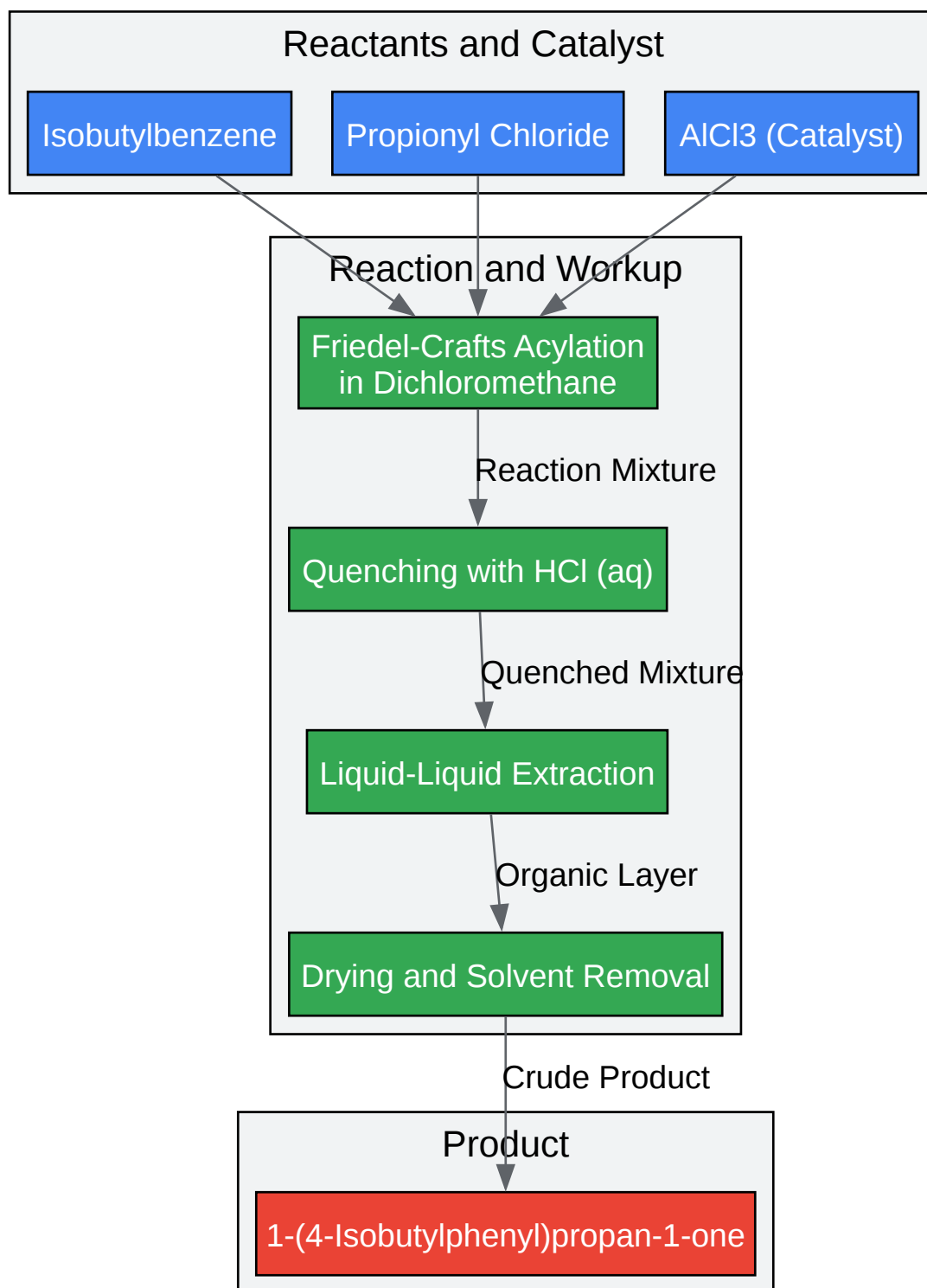
Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add anhydrous aluminum chloride to dichloromethane.
- **Addition of Reactants:** Cool the mixture in an ice bath. Slowly add propionyl chloride to the flask, followed by the dropwise addition of isobutylbenzene.
- **Reaction:** Allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully pour the mixture over crushed ice and an aqueous solution of hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water, a dilute solution of sodium bicarbonate, and finally with brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **1-(4-isobutylphenyl)propan-1-one** can be purified by vacuum distillation or column chromatography to obtain the final product.

Logical Workflow: Synthesis via Friedel-Crafts Acylation

The following diagram illustrates the logical workflow for the synthesis of **1-(4-isobutylphenyl)propan-1-one** as described in the experimental protocol.

Synthesis Workflow of 1-(4-Isobutylphenyl)propan-1-one

[Click to download full resolution via product page](#)Caption: Logical workflow for the synthesis of **1-(4-Isobutylphenyl)propan-1-one**.

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References

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- 2. CAS Common Chemistry [commonchemistry.cas.org]
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